

Personal protective equipment for handling 2-Bromo-5-nitrotoluene

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Compound of Interest

Compound Name: 2-Bromo-5-nitrotoluene

Cat. No.: B182602

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Essential Safety and Handling Guide for 2-Bromo-5-nitrotoluene

This guide provides comprehensive safety and logistical information for the handling and disposal of **2-Bromo-5-nitrotoluene**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2-Bromo-5-nitrotoluene**
- CAS Number: 7149-70-4
- Molecular Formula: C₇H₆BrNO₂[\[1\]](#)

Hazard Identification and Classification

2-Bromo-5-nitrotoluene is a hazardous substance that requires careful handling. The primary hazards are summarized in the table below.

Hazard Type	GHS Classification	Description
Acute Toxicity	H302: Harmful if swallowed [1] [2]	Ingestion of this chemical can lead to harmful effects.
H312: Harmful in contact with skin [1]	Absorption through the skin can be harmful.	
H332: Harmful if inhaled [1]	Inhalation of dust or vapors may cause harm.	
Skin Corrosion/Irritation	H315: Causes skin irritation [1] [3]	Direct contact can cause skin irritation.
Eye Damage/Irritation	H319: Causes serious eye irritation [1] [3]	Contact with eyes can result in serious irritation.
Respiratory Irritation	H335: May cause respiratory irritation [1] [3]	Inhalation may lead to irritation of the respiratory tract.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **2-Bromo-5-nitrotoluene**. The following table outlines the recommended equipment.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield should be used if there is a risk of splashing.	Conforming to NIOSH (US) or EN 166 (EU).[3]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat is required.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	A NIOSH/MSHA approved respirator is recommended if dust is generated or if ventilation is inadequate.	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[3]
Body	Wear appropriate protective clothing to prevent skin exposure.[3]	Impervious clothing should be used when handling larger quantities.[3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure safe handling.

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and in good working order.
 - Work within a certified chemical fume hood to ensure adequate ventilation.[3]
 - Gather all necessary PPE and inspect it for integrity.
 - Have appropriate spill cleanup materials readily available.

- Handling:
 - Avoid the formation of dust when handling the solid material.[3]
 - Weigh and transfer the chemical in a fume hood.
 - Keep the container tightly closed when not in use.
 - Do not eat, drink, or smoke in the laboratory area.[2]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[2][4]
 - Decontaminate all work surfaces and equipment after use.
 - Store **2-Bromo-5-nitrotoluene** in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Plan

Chemical waste containing **2-Bromo-5-nitrotoluene** must be managed according to institutional and regulatory guidelines.

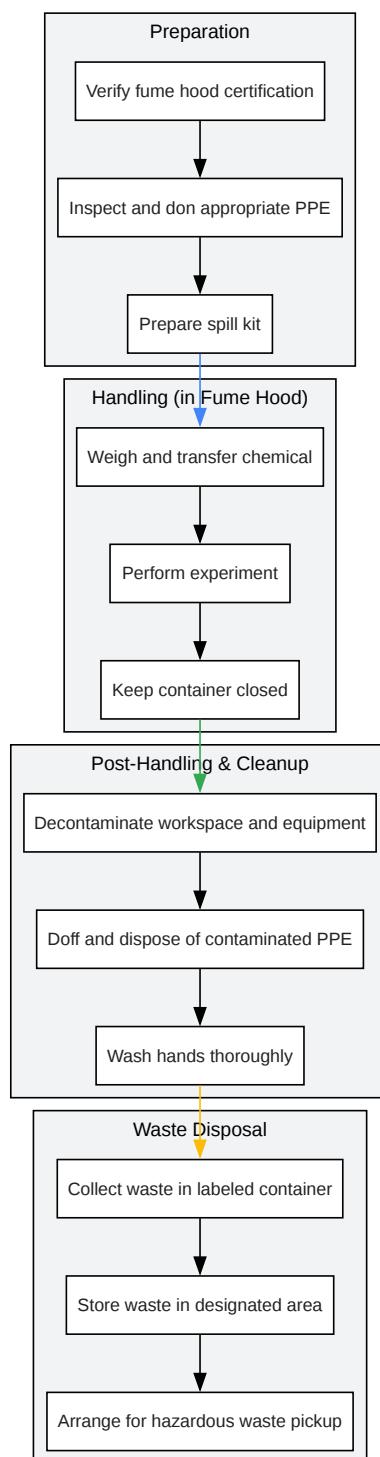
- Waste Collection:
 - Collect waste material, including contaminated PPE and disposable labware, in a designated and properly labeled hazardous waste container.[3]
 - The container must be kept closed.[3]
- Labeling:
 - Ensure the waste container is clearly labeled with "Hazardous Waste" and lists "**2-Bromo-5-nitrotoluene**" as a component.
- Disposal:
 - Dispose of the waste through your institution's hazardous waste management program.

- Do not dispose of this chemical down the drain or in the regular trash.[3]
- All disposal practices must be in accordance with federal, state, and local regulations.[4]

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical flow for the safe handling of **2-Bromo-5-nitrotoluene**.

Safe Handling Workflow for 2-Bromo-5-nitrotoluene

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Caption: Workflow for the safe handling of **2-Bromo-5-nitrotoluene**.

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